

An In-depth Technical Guide to the Physical Properties of trans-beta-Methylstyrene

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Compound of Interest

Compound Name: *trans-beta-Methylstyrene*

Cat. No.: *B116674*

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Introduction

trans-beta-Methylstyrene, also known as trans-1-phenyl-1-propene, is an aromatic hydrocarbon of significant interest in organic synthesis and polymer science.^[1] Its chemical structure, characterized by a benzene ring attached to a propenyl group with a trans configuration at the double bond, imparts specific physical and chemical properties that are crucial for its application in various research and development settings. This guide provides a detailed examination of two key physical properties of **trans-beta-methylstyrene**: its boiling point and density. Understanding these fundamental characteristics is paramount for its safe handling, purification, and utilization in synthetic protocols.

Core Physical and Chemical Identifiers

A clear identification of **trans-beta-methylstyrene** is the first step in any scientific endeavor. The following table summarizes its primary identifiers.

Identifier	Value	Source
IUPAC Name	(E)-1-Phenylprop-1-ene	[1]
CAS Number	873-66-5	[2][3]
Molecular Formula	C ₉ H ₁₀	[3][4]
Molecular Weight	118.18 g/mol	[1][5][2]
Appearance	Colorless to faintly yellow liquid	[4][6][7]

Boiling Point and Density: A Comprehensive Overview

The boiling point and density are critical physical constants that provide insights into the intermolecular forces and the packing of molecules in the liquid state. For **trans-beta-methylstyrene**, these properties are well-documented and are essential for procedures such as distillation and for calculating reaction stoichiometry.

Physical Property	Value	Conditions	Source
Boiling Point	175 °C	at 760 mmHg (standard pressure)	[2][4][6][8]
	176.9 °C		[1]
Density	0.911 g/mL	at 25 °C	[2][7][8][9]
Relative density (water = 1): 0.911	[4][6]		

The slight variations in reported boiling points can be attributed to differences in experimental conditions and the purity of the sample.[10]

Experimental Determination of Physical Properties

The accurate determination of boiling point and density relies on established laboratory techniques. These protocols are designed to yield precise and reproducible results, ensuring

the integrity of experimental data.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^{[10][11]} For a pure substance, the boiling point is a characteristic constant at a given pressure.

Methodology: Capillary Tube Method

This micro-method is suitable for determining the boiling point of small quantities of liquid.

Causality Behind Experimental Choices:

- **Small Sample Volume:** This method is advantageous when dealing with valuable or limited quantities of the substance.
- **Sealed Capillary:** The sealed end of the capillary tube traps air, which upon heating, expands and then contracts, allowing for the precise observation of the boiling point.^[12]
- **Uniform Heating:** An oil bath or a heating block ensures a slow and uniform temperature increase, which is crucial for reaching thermal equilibrium and obtaining an accurate reading.^[10]

Step-by-Step Protocol:

- **Preparation:** A small amount of **trans-beta-methylstyrene** is placed in a fusion tube. A capillary tube, sealed at one end, is then inverted and placed into the fusion tube.
- **Assembly:** The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- **Heating:** The assembly is immersed in a heating bath (e.g., paraffin oil or a metal block) and heated gently.^[12]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed.

- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[13] This is the point where the vapor pressure of the liquid equals the external pressure.

Determination of Density

Density is defined as the mass of a substance per unit volume. For a liquid, it is typically measured in grams per milliliter (g/mL).

Methodology: Pycnometer or Graduated Cylinder and Balance

This method relies on the direct measurement of mass and volume.

Causality Behind Experimental Choices:

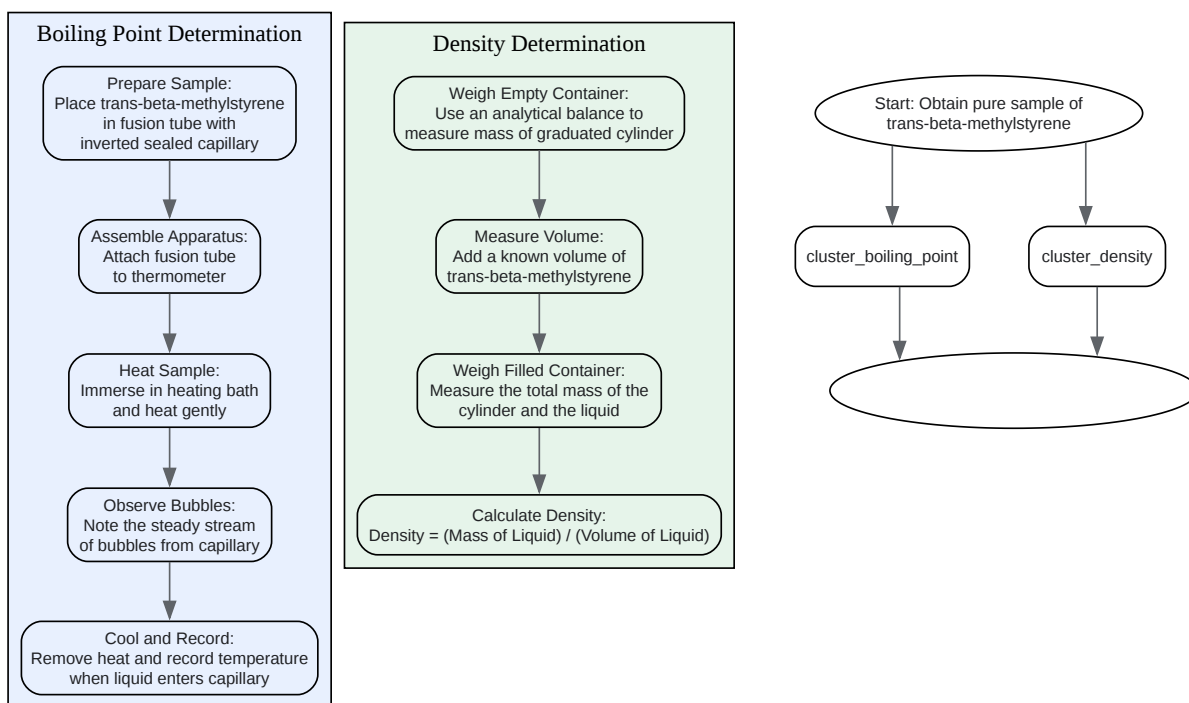
- **Precision Instruments:** The use of an analytical balance and a graduated cylinder or pycnometer ensures accurate measurements of mass and volume, respectively.^[14]
- **Temperature Control:** Density is temperature-dependent; therefore, measurements should be conducted at a constant, recorded temperature, typically 25 °C for standardization.^{[2][8]}

Step-by-Step Protocol:

- **Mass of Empty Container:** The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an analytical balance.
- **Volume Measurement:** A known volume of **trans-beta-methylstyrene** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Mass of Container and Liquid:** The total mass of the container and the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume.^[15]

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **trans-beta-methylstyrene**.



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Caption: Workflow for determining the boiling point and density of **trans-beta-methylstyrene**.

Conclusion

The boiling point and density of **trans-beta-methylstyrene** are fundamental physical properties that are essential for its proper handling, characterization, and application in scientific research. The experimental methods described in this guide provide a framework for the accurate and reliable determination of these values. Adherence to these standardized protocols ensures the generation of high-quality data, which is the bedrock of scientific integrity and progress in the fields of chemistry and drug development.

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